

An In-depth Technical Guide to 5-Nonanone: Structural Formula and Isomers

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Compound of Interest

Compound Name: 5-Nonanone

Cat. No.: B165733

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-nonanone**, including its structural formula, various isomers, physicochemical properties, and detailed experimental protocols for its synthesis and characterization. The information is tailored for professionals in research, science, and drug development who require a thorough understanding of this ketone.

5-Nonanone: Structural Formula and Identification

5-Nonanone, also known as dibutyl ketone, is a symmetrical ketone with the chemical formula $C_9H_{18}O$.^{[1][2]} Its structure consists of a nine-carbon chain with a carbonyl group ($C=O$) at the fifth carbon position.

- IUPAC Name: Nonan-5-one^{[1][3]}
- Synonyms: Dibutyl ketone, di-n-butyl ketone, valerone^[4]
- CAS Number: 502-56-7^{[1][3]}
- Molecular Formula: $C_9H_{18}O$ ^{[1][2]}
- Condensed Structural Formula: $CH_3(CH_2)_3CO(CH_2)_3CH_3$

Below is a diagram representing the structural formula of **5-nonanone**.

Structural formula of **5-nonanone**.

Isomers of 5-Nonanone

Isomers are molecules that share the same molecular formula but have different structural arrangements. For the molecular formula $C_9H_{18}O$, several types of isomers exist, primarily positional, chain, and functional isomers.

Positional Isomerism

Positional isomers have the same carbon skeleton and the same functional group, but the functional group is located at a different position on the carbon chain. For nonanone, this refers to the different possible locations of the carbonyl group.

- 2-Nonanone: The carbonyl group is on the second carbon.
- 3-Nonanone: The carbonyl group is on the third carbon.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- 4-Nonanone: The carbonyl group is on the fourth carbon.[\[8\]](#)[\[9\]](#)

Chain Isomerism

Chain isomers have the same molecular formula and the same functional group, but the arrangement of the carbon chain is different (i.e., branched).

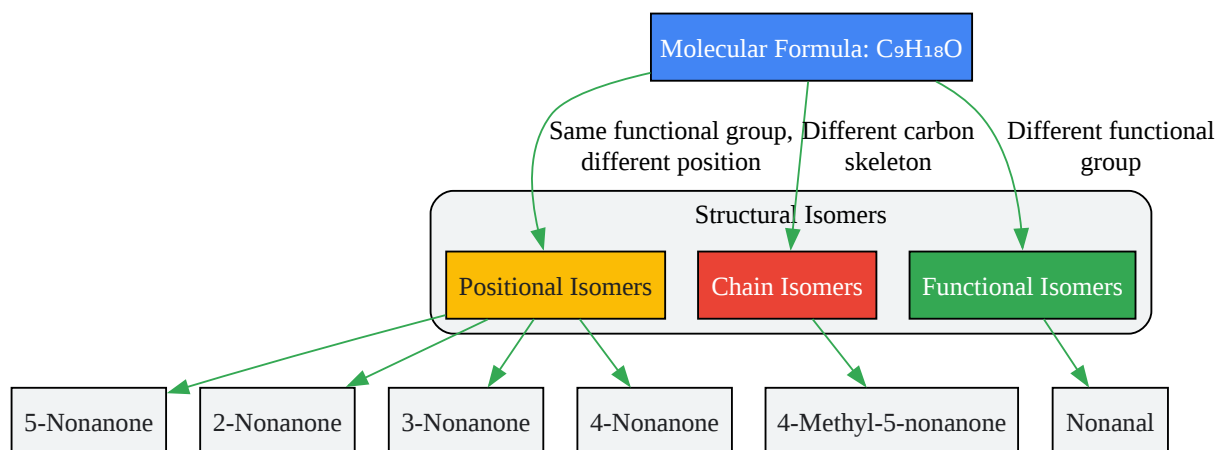
- Example: 4-Methyl-**5-nonanone** is a branched-chain isomer of **5-nonanone**.[\[10\]](#)[\[11\]](#)

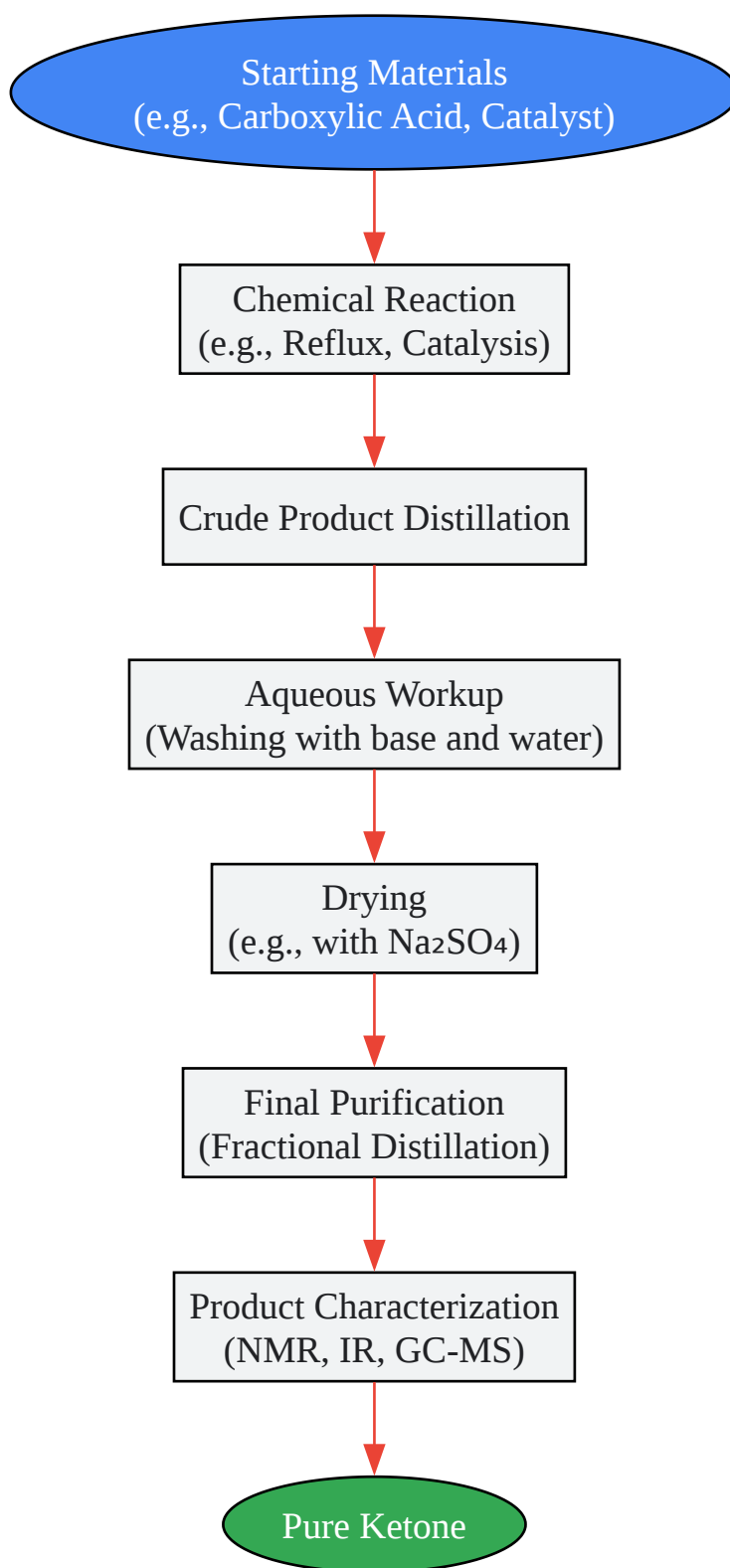
Functional Isomerism

Functional isomers have the same molecular formula but different functional groups. Aldehydes are functional isomers of ketones.

- Example: Nonanal is an aldehyde with the molecular formula $C_9H_{18}O$.

The following diagram illustrates the isomeric relationships of **5-nonanone**.





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